

Proper Disposal and Handling of ISO-CHLORIDAZON

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Compound of Interest		
Compound Name:	ISO-CHLORIDAZON	
Cat. No.:	B1142978	Get Quote

This guide provides essential safety and logistical information for the proper disposal of **ISO-CHLORIDAZON** (also known as Chloridazon), a selective herbicide. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with environmental regulations.

Immediate Safety and Handling Precautions

ISO-CHLORIDAZON is classified as an organochlorine pesticide and presents specific hazards. Adherence to safety protocols is critical to minimize exposure and environmental contamination.

Personal Protective Equipment (PPE): When handling **ISO-CHLORIDAZON**, the following PPE is mandatory:

- Gloves: Chemical-resistant gloves (e.g., neoprene).
- Protective Clothing: A lab coat or coveralls.
- Eye and Face Protection: Safety glasses with side shields or goggles, and a face shield if there is a risk of splashing or dust generation.[1]

Handling Guidelines:

Avoid breathing dust, fumes, or sprays.[1]



- Prevent contact with skin and eyes.
- Do not allow contaminated work clothing to leave the laboratory.[1]
- Avoid releasing the substance into the environment, as it is very toxic to aquatic life with long-lasting effects.[1]
- In case of skin contact, wash the affected area immediately with plenty of water. If irritation or a rash develops, seek medical attention.[1]
- Contaminated clothing must be removed and washed before reuse.[1]

Quantitative Hazard and Disposal Data

The following table summarizes key quantitative data for the safe handling and transport of **ISO-CHLORIDAZON** waste.

Parameter	Value and Interpretation	Source(s)
UN Number	3077	[2]
Proper Shipping Name	Environmentally hazardous substance, solid, n.o.s. (Chloridazon(ISO))	[2]
Transport Hazard Class	9 (Miscellaneous hazardous materials)	[2][3]
Packing Group	III (Minor danger)	[2][3]
Aquatic Hazard	Acute Category 1, Chronic Category 1 (Very toxic to aquatic life with long lasting effects)	[1]
Health Hazard	Skin Sensitization, Category 1 (May cause an allergic skin reaction)	[1]



Step-by-Step Disposal Procedures

The ultimate disposal of **ISO-CHLORIDAZON** must be conducted through an appropriate treatment and disposal facility, in accordance with all applicable federal, state, and local regulations.[1]

- 1. Waste Collection and Segregation:
- Identify: All materials contaminated with **ISO-CHLORIDAZON** (e.g., unused product, spill cleanup debris, contaminated labware, rinsate) must be treated as hazardous waste.
- Segregate: Do not mix ISO-CHLORIDAZON waste with other waste streams unless explicitly
 permitted by your institution's environmental health and safety (EHS) office. Store
 incompatibles separately.
- 2. Packaging and Labeling:
- Container: Use a leak-proof, sturdy, and chemically compatible container with a secure, closable lid.[4][5] Do not overfill; leave at least 5% of the container volume as empty space for thermal expansion.[4]
- Labeling: Clearly label the waste container with "Hazardous Waste" and the specific chemical name: "ISO-CHLORIDAZON". Include any other components of the waste mixture.
 Ensure all original product labels are removed or fully defaced if reusing a container.[4]
- 3. Storage:
- Store the sealed waste container in a designated, secure area away from incompatible materials.
- Utilize secondary containment (e.g., a larger, chemically resistant tub or bin) for all liquid hazardous waste.[5]
- 4. Final Disposal:
- Professional Disposal: Arrange for pickup and disposal through your institution's EHS office
 or a licensed hazardous waste contractor. Incineration is a common and often required
 disposal method for organochlorine pesticides.[6]



 Documentation: Maintain accurate records of the waste generated and its disposal, as required by regulations.

Accidental Release and Spill Cleanup Protocol

In the event of a spill, prompt and safe cleanup is crucial to prevent exposure and environmental contamination.

- 1. Evacuate and Secure the Area:
- · Alert personnel in the immediate vicinity.
- If the spill is large or involves significant dust, evacuate the area and contact your EHS office immediately.
- 2. Assemble Materials:
- Put on the required PPE (gloves, protective clothing, eye/face protection).
- Gather spill cleanup materials: absorbent pads or granules (e.g., vermiculite, sand), a scoop or brush, and a designated hazardous waste container.
- 3. Contain and Clean the Spill:
- For Solids: Carefully sweep or scoop the spilled material to avoid creating dust.[1]
- For Liquids: Cover the spill with absorbent material.
- Place all contaminated materials (absorbents, used PPE) into the pre-labeled hazardous waste container.[7]
- 4. Decontaminate the Area:
- Clean the spill surface with a suitable detergent and water solution.
- Collect the cleaning solution and any contaminated wipes as hazardous waste.
- 5. Final Steps:



- Seal the waste container.
- Wash hands and any exposed skin thoroughly.
- Report the spill to your supervisor and EHS office as per institutional policy.

Disposal of Empty Containers

Chemical containers that have been properly emptied can often be disposed of as nonhazardous waste.

- Triple Rinse: Rinse the empty container with a suitable solvent (e.g., water, if appropriate for the formulation) at least three times.[4]
- Collect Rinsate: Collect all rinsate from the cleaning process and manage it as ISO-CHLORIDAZON hazardous waste.[5]
- Air Dry: Allow the rinsed container to air dry completely in a well-ventilated area, such as a chemical fume hood.[4]
- Deface Label: Completely remove or deface the original product label.
- Dispose: Once clean and dry, the container may be disposed of in the regular laboratory trash or recycling receptacles, according to your facility's guidelines.[4]

Experimental Protocols for Aqueous Remediation

While not suitable for the disposal of concentrated laboratory waste, research has identified effective methods for the remediation of water contaminated with Chloridazon. These advanced oxidation processes (AOPs) can degrade the molecule into less harmful by-products.[8][9]

Fenton Process:

- Objective: To degrade Chloridazon in an aqueous solution.
- Optimal Conditions:
 - Initial Chloridazon Concentration: 40 mg/L







Fe(II) Concentration: 7.5 mg/L

H₂O₂ Concentration: 50 mg/L

pH: 3

Temperature: 20°C

 Outcome: Complete disappearance of Chloridazon observed within 1 hour under these conditions.[10][11]

Photo-Fenton Process:

• Objective: To achieve a more rapid degradation of Chloridazon using UV light in addition to Fenton's reagent.

· Optimal Conditions:

Initial Chloridazon Concentration: 60 mg/L

Fe(II) Concentration: 5 mg/L

H₂O₂ Concentration: 50 mg/L

pH: 3

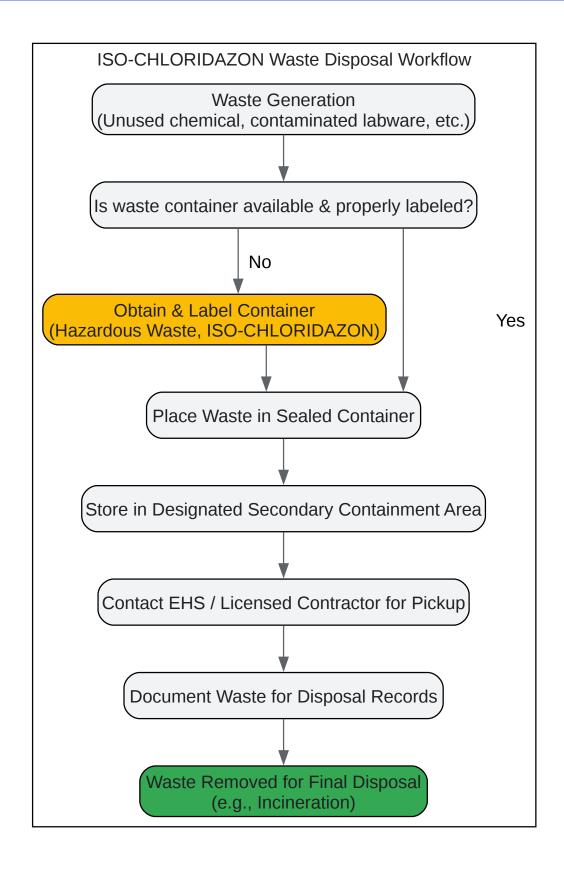
Temperature: 20°C

 Outcome: Approximately 100% disappearance of Chloridazon observed within 20 minutes under these conditions.[10][11]

Procedural Diagrams

The following diagrams illustrate the workflows for waste disposal and spill cleanup.

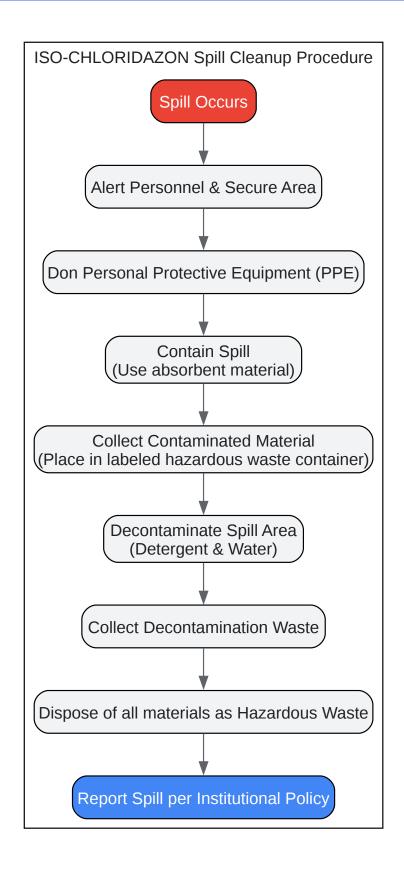




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Caption: ISO-CHLORIDAZON Waste Disposal Workflow.





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Caption: ISO-CHLORIDAZON Spill Cleanup Procedure.



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